

Technical Data for Nickel(II) bromide trihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel(II) bromide trihydrate

Cat. No.: B2653565

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This document provides essential identification and property data for **Nickel(II) bromide trihydrate** ($\text{NiBr}_2 \cdot 3\text{H}_2\text{O}$), intended for researchers, scientists, and professionals in drug development.

Chemical Identification

The standard identifiers for **Nickel(II) bromide trihydrate** are crucial for accurate documentation and procurement in a research and development setting.

- IUPAC Name: nickel(2+);dibromide;trihydrate[1][2]
- CAS Number: 7789-49-3[3][4][5][6][7]

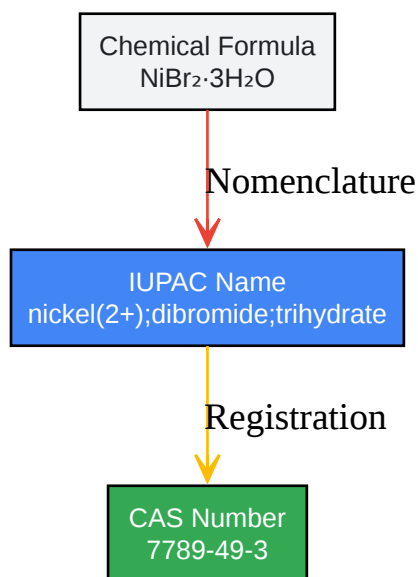
Physicochemical Data

Quantitative properties of the compound are summarized below. This data is essential for experimental design and chemical synthesis.

Property	Value
Molecular Formula	$\text{NiBr}_2 \cdot 3\text{H}_2\text{O}$ [4][8]
Molecular Weight	272.55 g/mol [4][7]

Compound Identification Workflow

The following diagram illustrates the logical workflow for identifying a chemical compound, starting from its molecular formula to its universally recognized identifiers.



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Chemical Identification Pathway

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References

- 1. Nickel bromide (NiBr₂), trihydrate | Br₂Ni.3H₂O | CID 20386225 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. jk-sci.com [jk-sci.com]
- 3. CAS 7789-49-3: Nickel bromide (NiBr₂), trihydrate [cymitquimica.com]
- 4. scbt.com [scbt.com]
- 5. tnjchem.com [tnjchem.com]
- 6. Page loading... [guidechem.com]

- 7. Nickel(II) bromide trihydrate - Nickel dibromide hydrate, Nickelous bromide [sigmaaldrich.com]
- 8. heegermaterials.com [heegermaterials.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com